Preparation of Lgh-447 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Lgh-447*
CAS No.:	*1210608-43-7*
Cat. No.:	*B560061*

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of **Lgh-447** (also known as PIM447), a potent and selective pan-PIM kinase inhibitor. The protocols outlined below are intended to ensure the accurate and reproducible use of **Lgh-447** in a variety of research applications. Adherence to these guidelines will help maintain the integrity and stability of the compound, leading to reliable experimental outcomes.

Introduction

Lgh-447 is an orally bioavailable small molecule inhibitor that targets all three isoforms of the PIM serine/threonine kinases (PIM1, PIM2, and PIM3) with high potency.[1][2][3] PIM kinases are key regulators of cell survival, proliferation, and apoptosis, and their overexpression is implicated in various hematological malignancies and solid tumors.[2][3][4] **Lgh-447** exerts its anti-neoplastic effects by inducing cell cycle arrest and apoptosis.[1][2][5] Mechanistically, it has been shown to inhibit the mTORC1 pathway and downregulate levels of c-Myc and

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phospho-Bad (Ser112).[1] Due to its therapeutic potential, precise and consistent preparation of **Lgh-447** solutions is critical for preclinical research and drug development studies.

Physicochemical and Solubility Data

Proper stock solution preparation begins with an understanding of the compound's physical and chemical properties.

Property	Value	Source
Synonyms	PIM447, LGH-447, PIM-447	[3][6]
Molecular Formula	$C_{24}H_{23}F_3N_4O$	[3][7]
Molecular Weight	440.46 g/mol	[6][7]
Appearance	Solid powder	[8]

Solubility is a critical factor in determining the appropriate solvent and maximum achievable concentration for a stock solution.

Solvent	Solubility	Notes
DMSO	≥ 80 mg/mL (≥ 181.63 mM)	Sonication is recommended.[6] Fresh, moisture-free DMSO is crucial as absorbed moisture can reduce solubility.[1]
Ethanol	95 mg/mL	
Water	Insoluble	
In Vivo Formulation	5 mg/mL in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Sonication is recommended. Prepare fresh for each use.[6]

Experimental Protocol: Preparation of a 10 mM **Lgh-447** Stock Solution in DMSO

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This protocol describes the preparation of 1 mL of a 10 mM stock solution of **Lgh-447** in dimethyl sulfoxide (DMSO).

Materials:

- **Lgh-447** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparations: Ensure the analytical balance is calibrated and level. Place a sterile microcentrifuge tube or vial on the balance and tare to zero.
- Weighing **Lgh-447**: Carefully weigh out 4.405 mg of **Lgh-447** powder into the tared tube.
  - Calculation:
    - Desired Concentration (C) = 10 mM = 0.010 mol/L
    - Desired Volume (V) = 1 mL = 0.001 L
    - Molecular Weight (MW) = 440.46 g/mol
    - Mass (m) = C x V x MW = 0.010 mol/L x 0.001 L x 440.46 g/mol = 0.0044046 g = 4.405 mg
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the **Lgh-447** powder.

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- Dissolution:
  - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[6] Gentle warming (e.g., to 37°C) can also aid dissolution, but avoid excessive heat.
- Visual Inspection: Visually inspect the solution to ensure that all of the solid has dissolved and the solution is clear.
- Aliquoting and Storage:
  - For ease of use and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage (up to 1 year).[6] When stored as a powder, **Lgh-447** is stable for up to 3 years at -20°C.[6]

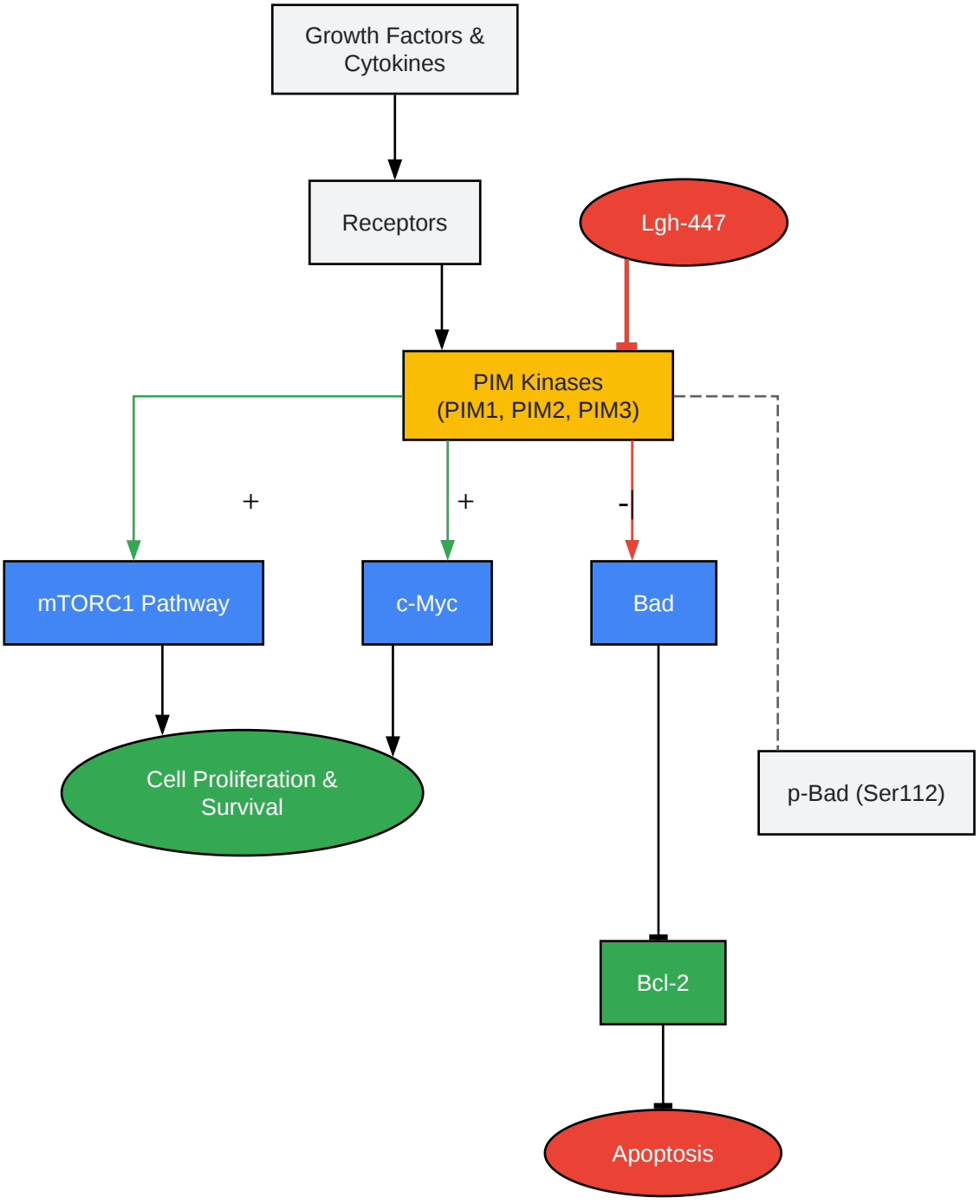
Quality Control

To ensure the accuracy of experimental results, it is recommended to verify the concentration of the prepared stock solution. This can be achieved using techniques such as High-Performance Liquid Chromatography (HPLC) with a standard curve. Purity can also be assessed by HPLC-MS.

Signaling Pathway and Experimental Workflow

Lgh-447 functions by inhibiting the PIM kinases, which are downstream effectors in various signaling pathways that promote cell survival and proliferation.

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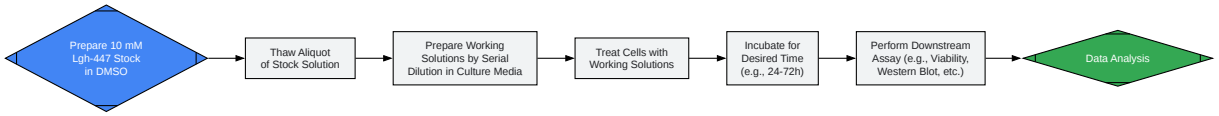


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Caption: **Lgh-447** inhibits PIM kinases, leading to downstream effects on cell survival pathways.

The general workflow for utilizing the **Lgh-447** stock solution in a cell-based assay is depicted below.

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Caption: General experimental workflow for using **Lgh-447** in cell culture.

Safety Precautions

Lgh-447 is a bioactive molecule and should be handled with care. Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling the compound and its solutions. Work in a well-ventilated area or a chemical fume hood. Consult the Safety Data Sheet (SDS) for detailed safety information.

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